

Pefloxacin Mesylate Dihydrate plasma extraction recovery

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Compound Focus: Pefloxacin Mesylate Dihydrate

CAS No.: 149676-40-4

Cat. No.: S538880

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Validated Plasma Extraction Protocol & Recovery Rates

The table below summarizes the core parameters and results from a published high-performance liquid chromatography (HPLC) method for extracting pefloxacin and its metabolite, norfloxacin, from human plasma and epiploic fat [1].

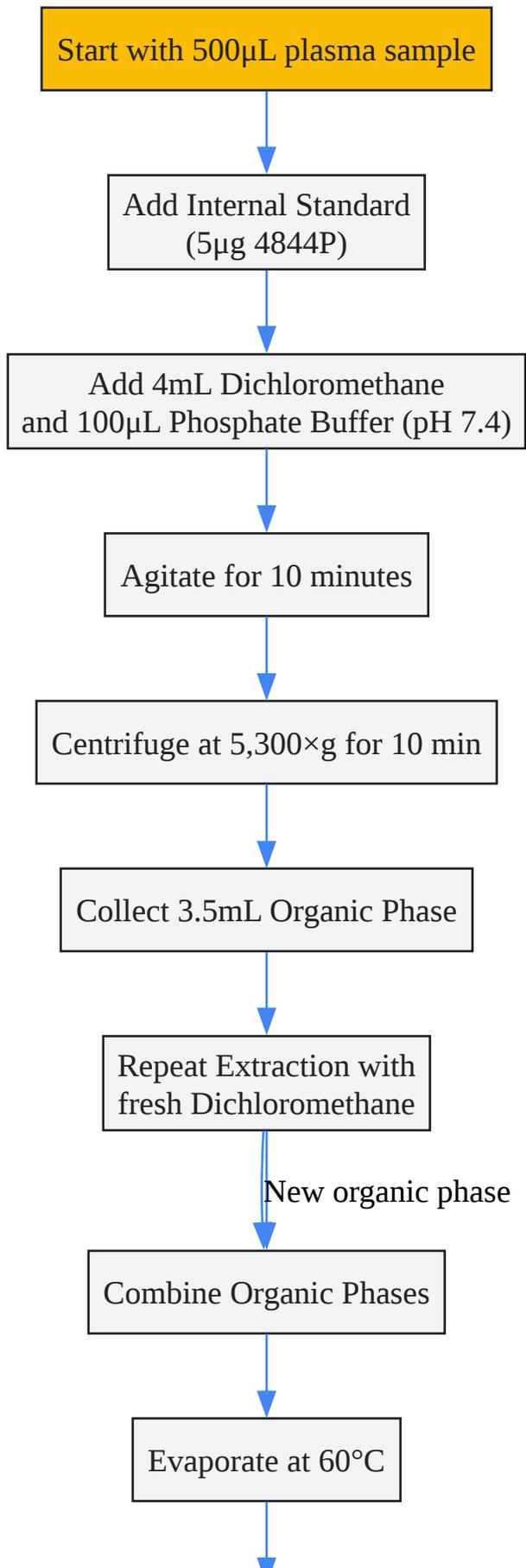
Parameter	Pefloxacin (Plasma)	Pefloxacin (Fat)	Norfloxacin (Plasma)	Norfloxacin (Fat)
Extraction Recovery	92.3% ± 5.0%	61.3% ± 16.5%	80.9% ± 7.0%	69.4% ± 14.0%
Linear Range	0.25 – 10 µg/mL	0.25 – 3 µg/g	0.025 – 0.3 µg/mL	0.025 – 0.2 µg/g
Lower Limit of Quantification	0.02 µg/mL	-	0.025 µg/mL	-

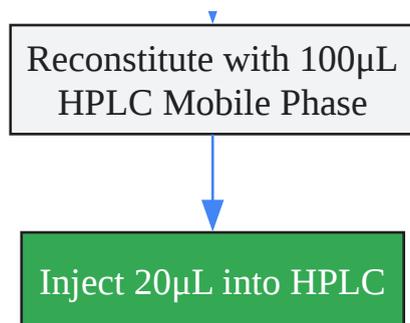
Detailed Extraction Methodology

Here is the step-by-step protocol used to achieve the recovery rates mentioned above [1]:

- **Add Internal Standard:** To 500 μL of plasma, add 5 μg of an internal standard (an analog of pefloxacin, referred to as 4844P) [1].
- **Liquid-Liquid Extraction:**
 - Add 4 mL of dichloromethane and 100 μL of phosphate buffer (pH 7.4) to the plasma [1].
 - Agitate the mixture for 10 minutes [1].
 - Centrifuge at $5,300 \times g$ for 10 minutes [1].
- **Collect Organic Phase:**
 - Transfer 3.5 mL of the organic (lower) phase to a new tube [1].
 - Add another 4 mL of dichloromethane to the original aqueous phase, repeat the agitation and centrifugation steps, and combine this organic phase with the first one [1].
- **Evaporate and Reconstitute:**
 - Evaporate the combined organic phases at 60°C [1].
 - Reconstitute the dried residue with 100 μL of the HPLC mobile phase (a mixture of acetonitrile and citrate buffer adjusted to pH 4.8 in a 85:15 ratio) [1].
 - Inject 20 μL into the HPLC system for analysis [1].

This process can be visualized in the following workflow:





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Frequently Asked Questions

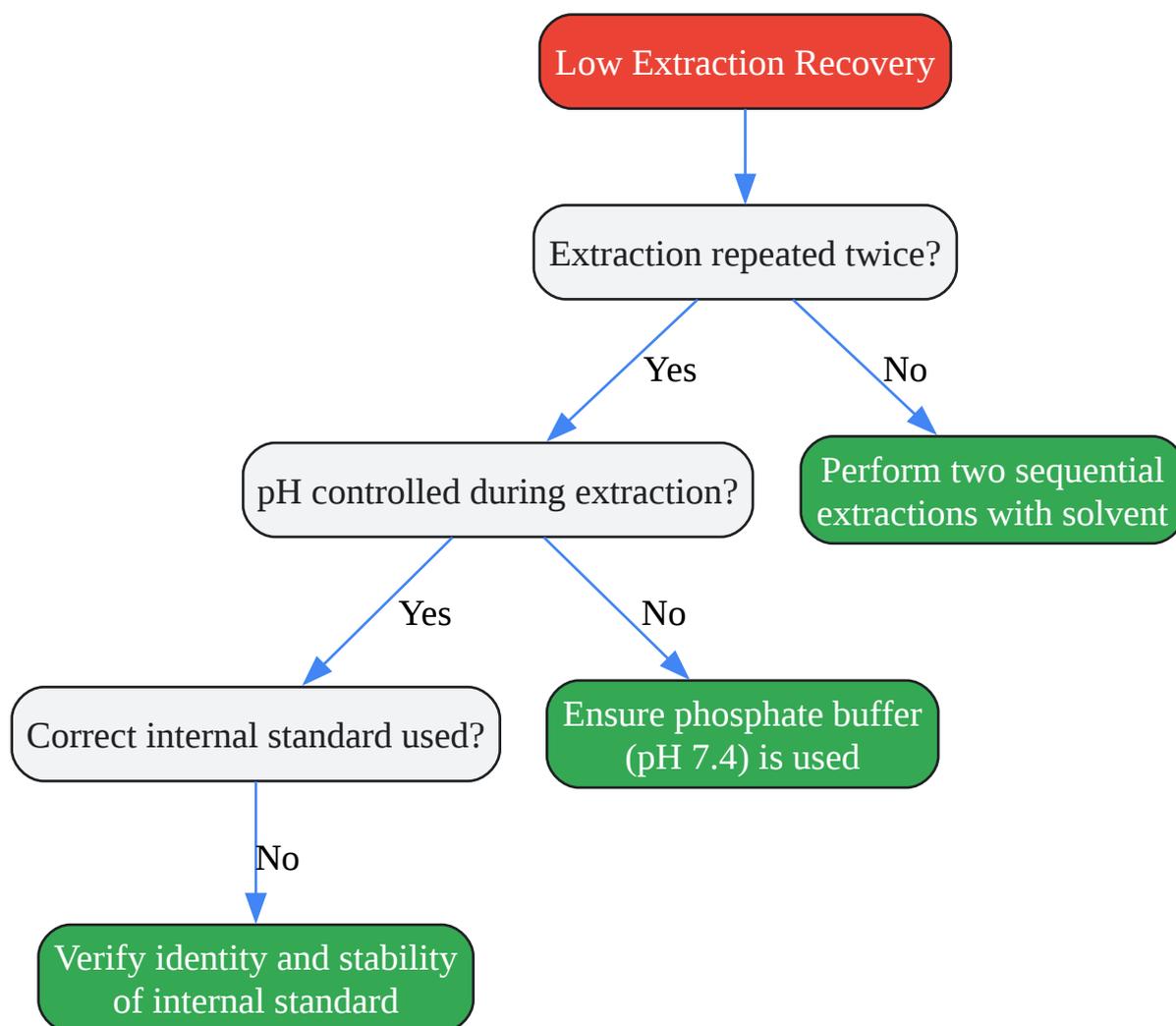
Q: Why might my extraction recovery be lower than the reported 92%? A: Low recovery is often due to incomplete extraction or loss during solvent transfer. Ensure you are performing **two sequential extractions** with dichloromethane and thoroughly combining the organic phases as described in the protocol. Using a different internal standard or deviations in pH during extraction can also impact recovery [1].

Q: What HPLC detection method is recommended? A: The cited study used a **spectrofluorometric detector** with an excitation wavelength of 330 nm and an emission wavelength of 418 nm, which provides high sensitivity for fluoroquinolones [1].

Q: Is the extraction method suitable for other fluoroquinolones? A: While the core liquid-liquid extraction principle is similar, a study on broiler chickens used methylene chloride for extracting pefloxacin and norfloxacin, indicating the method can be adapted. However, optimal recovery for other specific fluoroquinolones requires validation of the solvent, pH, and internal standard [2].

Troubleshooting Guide

The following diagram outlines a logical approach to diagnose and solve common recovery problems:



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References

1. Concentrations of Pefloxacin in Plasma and Tissue after... [pmc.ncbi.nlm.nih.gov]
2. Frontiers | Oral Bioavailability and Plasma Disposition of Pefloxacin in... [frontiersin.org]

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